

# Comparison of physical properties: Ethyl formate vs Ethyl formate-13C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl formate-13C

Cat. No.: B024613

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Ethyl Formate and **Ethyl Formate-13C**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed comparison of the physical properties of ethyl formate and its stable isotope-labeled counterpart, **ethyl formate-13C**. The inclusion of a <sup>13</sup>C isotope introduces a subtle yet significant change in the molecular weight, which can be leveraged in various analytical techniques without significantly altering the chemical and physical behavior of the molecule. This document summarizes key physical data, outlines typical experimental protocols for their determination, and provides visual workflows for clarity.

## Data Presentation: Comparative Physical Properties

The following tables summarize the core physical properties of ethyl formate and **ethyl formate-13C**, compiled from various sources. This side-by-side comparison is essential for researchers utilizing isotopic labeling in studies such as metabolic tracing, mechanistic investigations, and as internal standards in quantitative analysis.

Table 1: General and Thermal Properties

Property	Ethyl Formate	Ethyl Formate-13C
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>2</sub> [1][2]	H <sup>13</sup> CO <sub>2</sub> C <sub>2</sub> H <sub>5</sub>
Molecular Weight	74.08 g/mol [1][3]	75.07 g/mol
Appearance	Colorless, volatile liquid with a fruity odor	Colorless liquid with an odor similar to ethyl formate
Melting Point	-80 °C	-80 °C
Boiling Point	52-54 °C	52-54 °C
Flash Point	-20 °C (-4 °F)	-3 °F

Table 2: Physical and Optical Properties

Property	Ethyl Formate	Ethyl Formate-13C
Density	0.921 g/mL at 20 °C; 0.917 g/cm <sup>3</sup> at 20°C	0.933 g/mL at 25 °C
Refractive Index	n <sub>20</sub> /D 1.359; n <sub>D20</sub> 1.3597	n <sub>20</sub> /D 1.359
Solubility in Water	11.8 g/100 mL; 9 g/100 mL at 18 °C	Data not available, expected to be similar to ethyl formate
Isotopic Purity	Not Applicable	99 atom % <sup>13</sup> C

## Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of a liquid is determined as the temperature at which its vapor pressure equals the atmospheric pressure.

- Apparatus: A small-scale distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- Methodology:
  - The liquid sample (a few milliliters) is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
  - The flask is gently heated.
  - The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This temperature is the boiling point.

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance.
- Methodology:
  - The empty pycnometer is weighed accurately.
  - It is then filled with the liquid sample, ensuring no air bubbles are present, and the excess liquid is removed.
  - The filled pycnometer is weighed again.
  - The temperature of the liquid is recorded.
  - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

## Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- Apparatus: An Abbé refractometer.
- Methodology:
  - A few drops of the liquid sample are placed on the prism of the refractometer.
  - The prism is closed, and the light source is switched on.
  - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read directly from the instrument's scale. The temperature is also noted as the refractive index is temperature-dependent.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For a liquid sample like ethyl formate, the "neat" or thin-film method is commonly used.

- Apparatus: An FTIR spectrometer, two salt plates (typically NaCl or KBr).
- Methodology:
  - One to two drops of the liquid sample are placed on the surface of one salt plate.
  - The second salt plate is placed on top to create a thin liquid film between the plates.
  - The "sandwich" is placed in the sample holder of the spectrometer.
  - The IR spectrum is then recorded.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

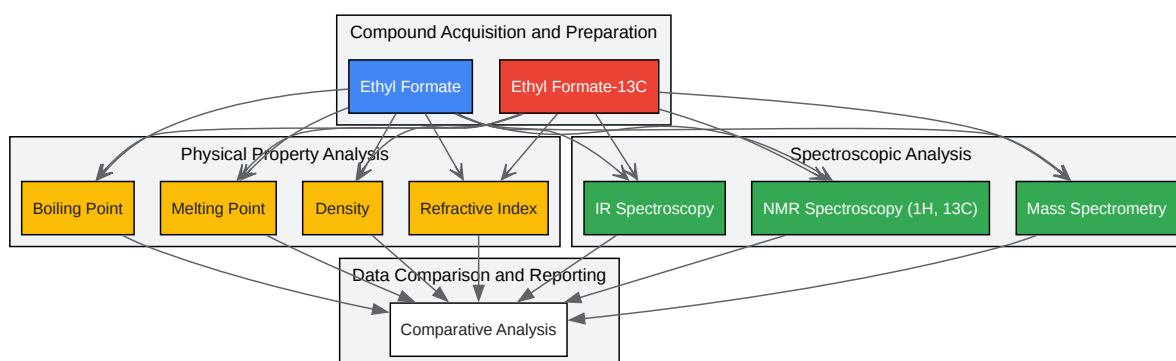
NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule.

- Apparatus: An NMR spectrometer.
- Methodology:

- A small amount of the liquid sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- A small amount of a reference standard, typically tetramethylsilane (TMS), is added.
- The NMR tube is placed in the spectrometer.
- The spectrum is acquired. For **ethyl formate- $^{13}\text{C}$** , a  $^{13}\text{C}$  NMR spectrum will show a strong signal for the labeled carbon.

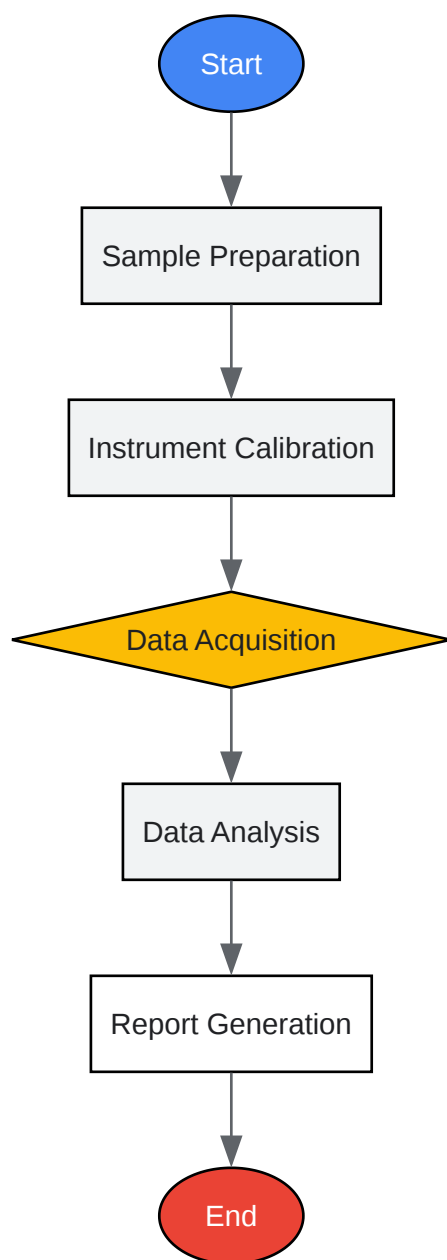
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for comparing these two compounds and the general experimental process for characterizing them.



[Click to download full resolution via product page](#)

Caption: Comparative analysis workflow for ethyl formate and its  $^{13}\text{C}$  isotopologue.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for physical property determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl Formate [drugfuture.com]
- 2. 109-94-4 CAS MSDS (Ethyl formate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Ethyl formate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Comparison of physical properties: Ethyl formate vs Ethyl formate-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024613#comparison-of-physical-properties-ethyl-formate-vs-ethyl-formate-13c]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)